

Benchmarking Pigment Violet 2: A Comparative Guide for Polymer Systems

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Compound of Interest

Compound Name: *Pigment Violet 2*

Cat. No.: *B1143388*

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This guide provides a comprehensive performance comparison of **Pigment Violet 2** against a key alternative, **Pigment Violet 23**, across various polymer systems, including Polyvinyl Chloride (PVC), Polyethylene (PE), and Polypropylene (PP). The information is curated for researchers, scientists, and drug development professionals to facilitate informed decisions in material selection. All quantitative data is summarized in structured tables, and detailed experimental methodologies for key performance indicators are provided.

Overview of Pigment Violet 2 and Alternatives

Pigment Violet 2, a Rhodamine B lake pigment, is known for its bright, reddish-violet shade and good color strength.^[1] However, its performance, particularly in terms of heat and light stability, can be a limiting factor in certain polymer processing applications.

A primary alternative is **Pigment Violet 23**, a dioxazine violet, which is recognized for its exceptional high tinting strength, and excellent light and weather fastness.^{[2][3][4][5][6]} This guide will delve into a direct comparison of these two pigments.

Quantitative Performance Data

The following tables summarize the key performance indicators of **Pigment Violet 2** and **Pigment Violet 23** in different polymer systems based on available technical data. It is important to note that test conditions may vary between different data sources, and this should be taken into consideration when making direct comparisons.

Table 1: General and Thermal Properties

Property	Pigment Violet 2	Pigment Violet 23	Test Method
Chemical Class	Rhodamine Lake	Dioxazine	-
C.I. Name	Pigment Violet 2	Pigment Violet 23	-
CAS No.	1326-04-1	6358-30-1	-
Heat Resistance (°C)	160[1][7]	250 - 280 (in Polyolefins)[2][8][3][4]	DIN 53772

Table 2: Lightfastness and Resistance Properties in PVC

Property	Pigment Violet 2	Pigment Violet 23	Test Method
Lightfastness (Blue Wool Scale, 1-8)	4[1]	7-8[8][4]	ISO 105-B02
Migration Resistance (Grey Scale, 1-5)	-	4 (poor in flexible PVC)[8][4]	DIN 54002
Acid Resistance (Grey Scale, 1-5)	3[1]	5[3]	DIN EN ISO 787-4
Alkali Resistance (Grey Scale, 1-5)	3[1]	5[3]	DIN EN ISO 787-8

Table 3: Performance in Polyolefins (PE, PP)

Property	Pigment Violet 2	Pigment Violet 23	Test Method
Recommended for PE	Yes	Yes[2][5]	-
Recommended for PP	Yes[1]	Yes[2][5]	-
Heat Stability in PE/PP (°C)	~160	280[2]	DIN 53772
Lightfastness in PE/PP (Blue Wool Scale)	-	7[8]	ISO 105-B02
Warpage in HDPE	-	Can cause warpage and deformation[4]	-

Experimental Protocols

Detailed methodologies for key experiments are crucial for accurate and reproducible performance evaluation. The following are outlines of standard testing protocols.

Heat Stability Test (Based on DIN 53772)

This test evaluates the resistance of the pigment to thermal degradation during polymer processing.

- **Preparation of Test Specimen:** A mixture of the polymer (e.g., PVC, PE, or PP) and the pigment at a specified concentration (e.g., 0.1% for full shade) is prepared.
- **Processing:** The mixture is processed through an injection molding machine or a two-roll mill at a series of increasing temperatures.
- **Evaluation:** The color of the processed polymer at each temperature is compared to a standard. The heat stability is the highest temperature at which no significant color change is observed.

Lightfastness Test (Based on ISO 105-B02)

This method assesses the resistance of the pigmented polymer to fading when exposed to light.

- **Specimen Preparation:** A flat specimen of the pigmented polymer is prepared.
- **Exposure:** The specimen is exposed to a xenon arc lamp, which simulates natural sunlight, for a specified duration. A portion of the specimen is masked to serve as an unexposed reference.
- **Evaluation:** The color difference between the exposed and unexposed areas is evaluated against the Blue Wool Scale, where 8 indicates excellent lightfastness and 1 indicates very poor lightfastness.

Migration Resistance Test (Based on DIN 54002)

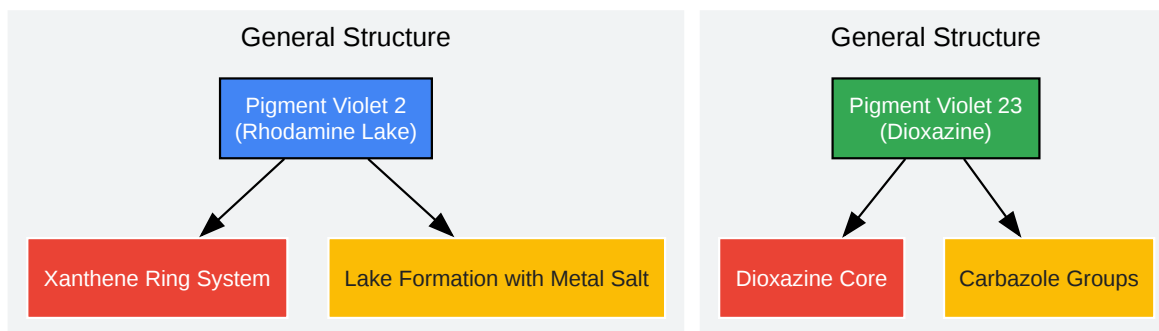
This test determines the tendency of a pigment to migrate from a colored polymer into a material in contact with it.

- **Sample Preparation:** A sample of the pigmented flexible PVC is brought into contact with a white, unpigmented PVC sheet.
- **Test Conditions:** The composite sample is subjected to a specified pressure and temperature for a defined period.
- **Assessment:** The degree of staining on the white PVC sheet is assessed using a 5-step grey scale, where 5 represents no migration and 1 represents severe migration.

Mandatory Visualizations

Chemical Structure Comparison

Chemical Class Comparison

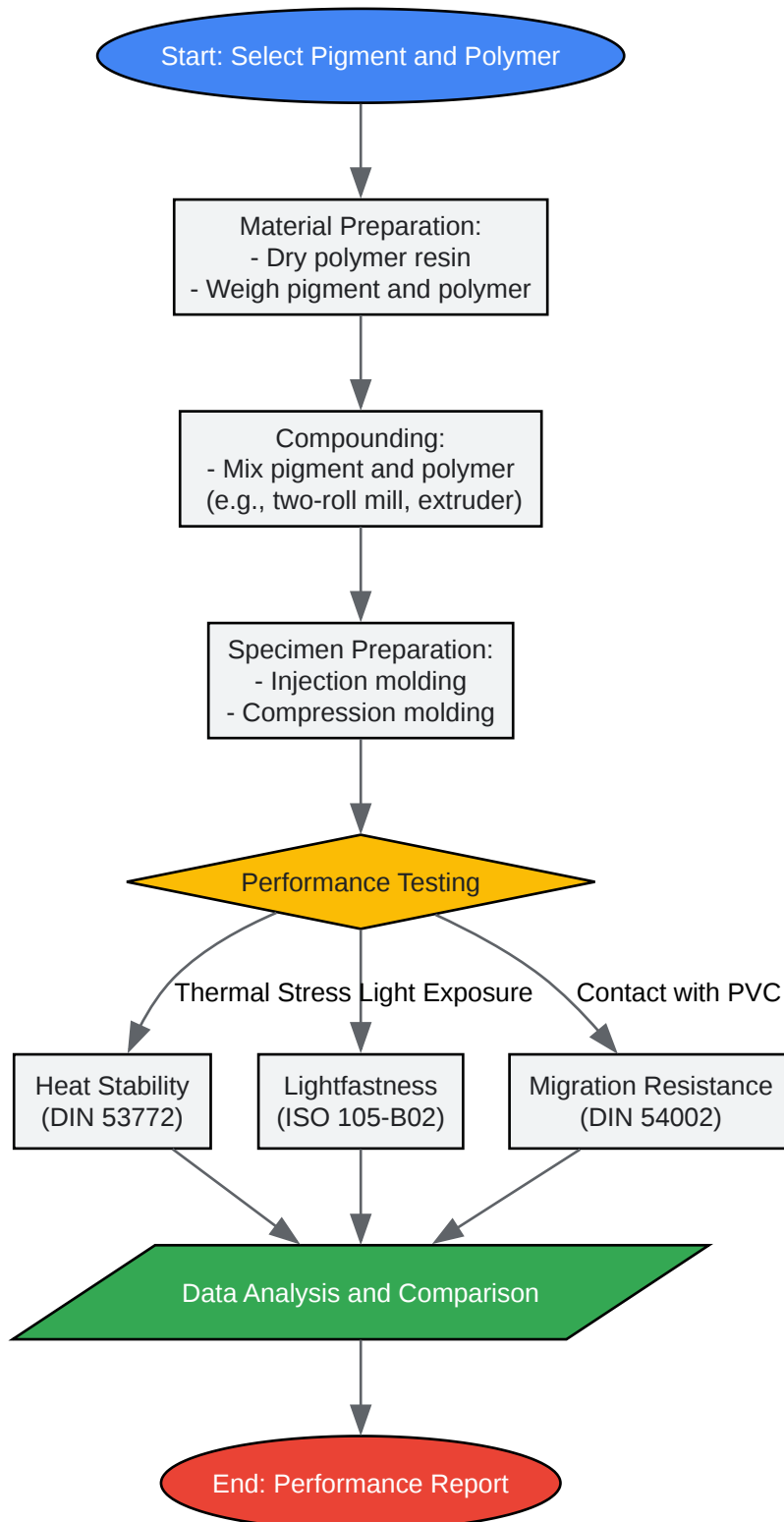


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Caption: General chemical structures of **Pigment Violet 2** and 23.

Experimental Workflow for Pigment Performance Evaluation

Pigment Performance Evaluation Workflow

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Caption: General workflow for evaluating pigment performance in polymers.

Logical Relationship: Pigment Selection Guide

Caption: Decision logic for selecting between PV2 and PV23.

Conclusion

The selection between **Pigment Violet 2** and **Pigment Violet 23** is highly dependent on the specific requirements of the polymer system and the end-use application.

- **Pigment Violet 2** offers a bright, reddish-violet shade and can be a cost-effective option for applications with lower heat and light stability requirements.
- **Pigment Violet 23** provides significantly higher heat stability and lightfastness, making it suitable for a wider range of demanding applications in various polymers. However, its potential to cause warpage in crystalline polymers like HDPE and its poor migration resistance in flexible PVC should be carefully considered.

This guide provides a foundational benchmark for these two pigments. It is recommended to conduct specific testing based on the outlined experimental protocols to ensure the chosen pigment meets the precise performance criteria of your application.

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